

# Personal protective equipment for handling (+)-Dihydrorobinetin

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## Compound of Interest

Compound Name: (+)-Dihydrorobinetin

Cat. No.: B15553010

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## Essential Safety and Handling Guide for (+)-Dihydrorobinetin

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the use of **(+)-Dihydrorobinetin**, a flavonoid with noted antioxidant properties.<sup>[1][2]</sup> Adherence to these protocols is critical for minimizing risk and ensuring a safe laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**(+)-Dihydrorobinetin** is classified with the following hazards:

- Acute oral toxicity (Category 4): Harmful if swallowed.<sup>[3][4]</sup>
- Skin corrosion/irritation (Category 2): Causes skin irritation.<sup>[3]</sup>
- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation.<sup>[3]</sup>

To mitigate these risks, the following personal protective equipment is mandatory when handling **(+)-Dihydrorobinetin**:

PPE Category	Specification	Purpose
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield should be used in situations with a high potential for splashing.	To protect against splashes of the chemical that can cause serious eye irritation.[3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). A lab coat or other protective clothing must be worn to prevent skin contact.	To prevent skin irritation from direct contact with the substance.[3]
Respiratory Protection	Not typically required when handling small quantities in a well-ventilated area or a fume hood. If aerosols may be generated or if working in a poorly ventilated space, a NIOSH-approved respirator is necessary.	To prevent inhalation of the substance, especially if it becomes airborne.
Hand Protection	Wear appropriate protective gloves.	To prevent skin contact and irritation.[3]

## Operational and Disposal Plans

### Handling and Storage:

- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke when using this product.[3]
- Keep the container tightly closed in a dry and well-ventilated place.
- Store at -20°C for long-term stability (powder form).[2]

### First Aid Measures:

- If on skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice. Take off contaminated clothing and wash it before reuse.[3]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a physician.[3]
- If swallowed: Rinse mouth. Call a poison center or doctor if you feel unwell.[3]

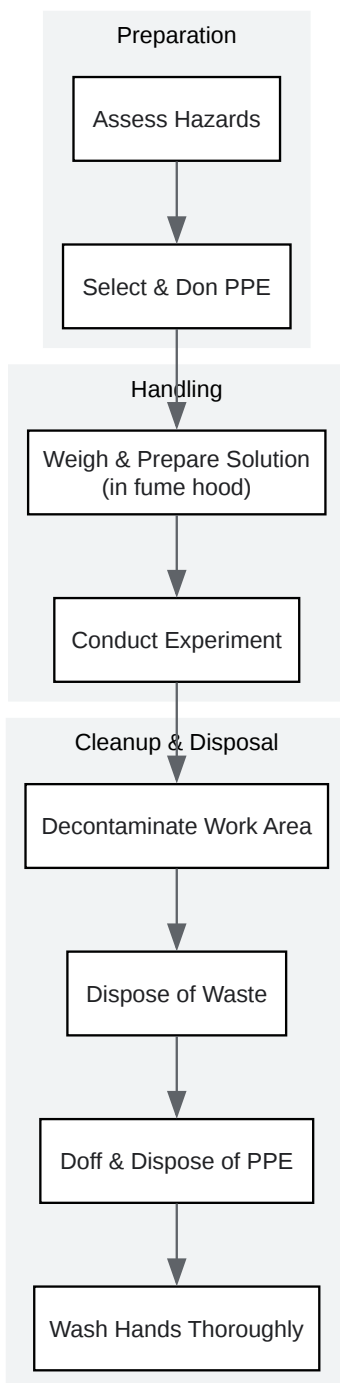
#### Disposal:

- Dispose of contents and container in accordance with local, regional, and national regulations.[3] This may involve using a licensed professional waste disposal service.

## Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of (+)-**Dihydrorobinetin**, from preparation to disposal.

## Workflow for Safe Handling of (+)-Dihydrorobinetin

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **(+)-Dihydrorobinetin**.

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